

# Essential Guide to the Proper Disposal of Uzansertib

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## Compound of Interest

Compound Name: Uzansertib

Cat. No.: B608087

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This document provides crucial safety and logistical information for the proper handling and disposal of **Uzansertib** (also known as INCB053914), a potent, ATP-competitive pan-PIM kinase inhibitor. Given its potential antineoplastic properties and biological activity, **Uzansertib** and its associated waste must be managed as hazardous chemical waste to ensure the safety of laboratory personnel and the environment.

Disclaimer: No specific Safety Data Sheet (SDS) for **Uzansertib** was publicly available at the time of this writing. The following procedures are based on general best practices for the disposal of potent, biologically active research compounds. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all local, state, and federal regulations.

## I. Hazard Assessment and Safety Precautions

**Uzansertib** is a small molecule inhibitor with potential antineoplastic activity, indicating that it is biologically active and may be cytotoxic.[1] Clinical trial data has shown treatment-emergent adverse events, including elevated liver enzymes.[2] Therefore, it is prudent to handle **Uzansertib** as a hazardous drug.

Personal Protective Equipment (PPE): When handling **Uzansertib** in either solid or solution form, the following PPE is mandatory:

- **Gloves:** Two pairs of chemotherapy-rated nitrile gloves.
- **Eye Protection:** Safety glasses with side shields or goggles.
- **Lab Coat:** A dedicated lab coat, preferably disposable.
- **Respiratory Protection:** A NIOSH-approved respirator may be necessary when handling the powder outside of a containment device.

All handling of solid **Uzansertib** and preparation of solutions should be performed in a designated containment primary engineering control (C-PEC), such as a chemical fume hood or a biological safety cabinet, to minimize inhalation exposure.<sup>[3]</sup>

## II. Storage of Uzansertib Stock and Working Solutions

Proper storage is critical to maintain the stability of **Uzansertib** and to prevent accidental exposure. The stability of **Uzansertib** in solution is dependent on the solvent and storage temperature.

Solvent	Storage Temperature	Storage Duration
DMSO	-80°C	Up to 1 year <sup>[4]</sup>
DMSO	-20°C	Up to 1 month <sup>[5]</sup>
Powder	-20°C	Up to 3 years

Note: It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.<sup>[4]</sup>

## III. Step-by-Step Disposal Procedures for Uzansertib Waste

The following step-by-step process outlines the proper disposal of different types of **Uzansertib** waste. This workflow is also illustrated in the diagram below.

### Step 1: Waste Segregation

Proper segregation of hazardous waste at the point of generation is crucial. Do not mix **Uzansertib** waste with non-hazardous laboratory trash.

- **Solid Uzansertib Waste:** This includes expired or unused pure compound, as well as grossly contaminated items such as weigh boats and spatulas.
- **Liquid Uzansertib Waste:** This includes unused or leftover solutions of **Uzansertib** in solvents like DMSO, as well as aqueous solutions from cell culture media.
- **Contaminated Labware:** This category includes serological pipettes, pipette tips, centrifuge tubes, and culture flasks that have come into contact with **Uzansertib**.
- **Contaminated Personal Protective Equipment (PPE):** This includes gloves, disposable lab coats, and any other PPE worn while handling **Uzansertib**.

## Step 2: Waste Collection and Containment

All waste streams must be collected in clearly labeled, leak-proof containers that are compatible with the waste they contain.

- **Solid and Liquid Waste:**
  - Collect in a dedicated, sealable hazardous waste container.
  - The container must be clearly labeled with the words "Hazardous Waste" and the full chemical name "**Uzansertib**". Do not use abbreviations.
  - If the waste is a solution, list all components, including solvents (e.g., "**Uzansertib** in DMSO").
- **Sharps Waste:** Needles and syringes that have been in contact with **Uzansertib** must be disposed of in a designated sharps container.
- **Contaminated Labware and PPE:**
  - These items are considered "trace" contaminated waste.

- Place them in a designated hazardous waste bag (often a yellow or red bag, check with your institution's EHS) inside a rigid, leak-proof container.

### Step 3: Labeling and Documentation

Properly label all waste containers with the following information:

- The words "Hazardous Waste".
- The full name of the chemical(s) (e.g., **Uzansertib**).
- The approximate concentration and quantity of the waste.
- The date the waste was first added to the container (accumulation start date).
- The name and contact information of the principal investigator or laboratory.

Maintain a log of the waste generated.

### Step 4: Storage of Hazardous Waste

Store sealed and labeled hazardous waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.

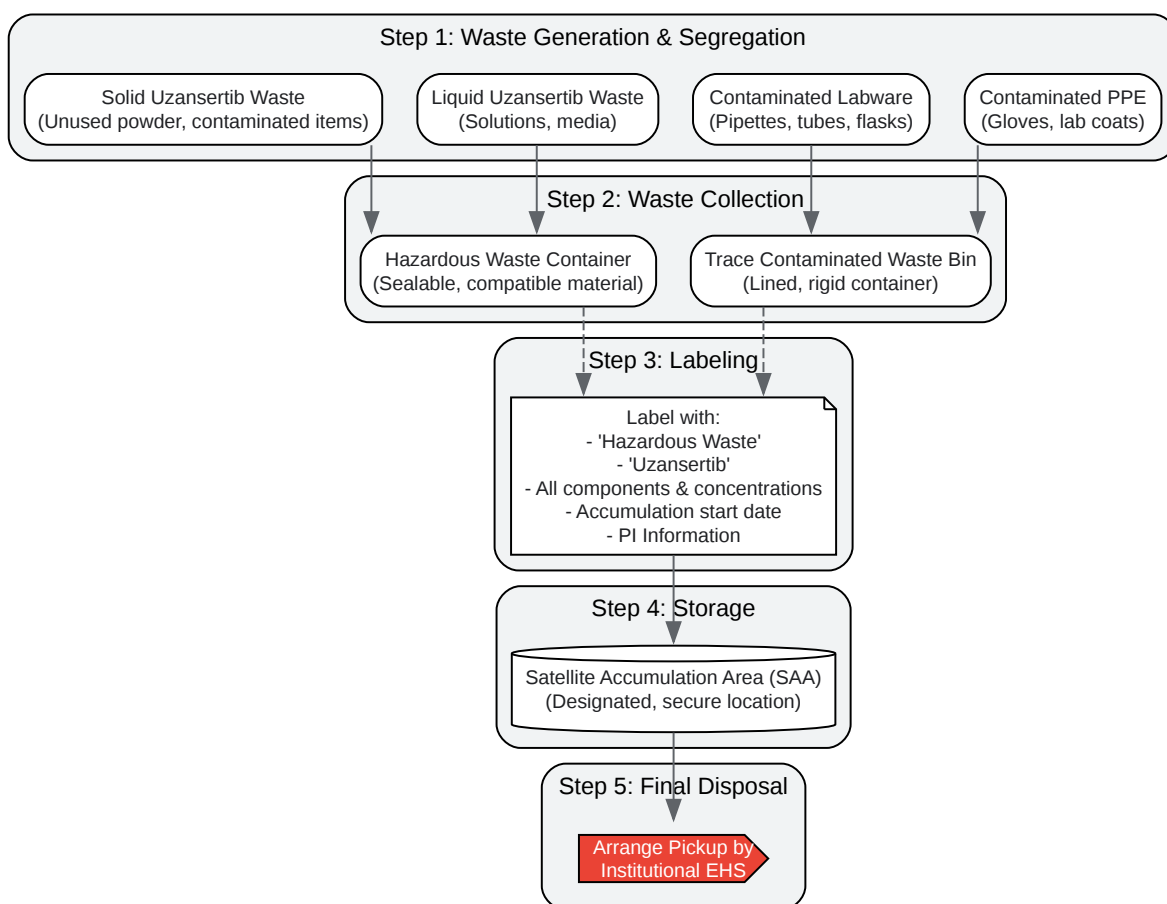
- The SAA must be at or near the point of generation.
- Ensure that incompatible waste types are segregated.
- Secondary containment (such as a tray or bin) is recommended to contain any potential leaks.

### Step 5: Waste Pickup and Disposal

- Once the waste container is full or has reached the maximum accumulation time allowed by your institution (e.g., 6 or 12 months), arrange for a pickup by your institution's EHS department or a licensed hazardous waste disposal contractor.
- Do not dispose of any **Uzansertib** waste down the drain or in the regular trash.

## IV. Experimental Protocols: Decontamination

In the event of a spill, decontaminate surfaces using a strong oxidizing agent, such as a 10% bleach solution, followed by a rinse with water. All materials used for spill cleanup must be disposed of as hazardous waste.



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Caption: A workflow diagram illustrating the proper disposal procedures for **Uzansertib** waste.

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## References

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- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of Uzansertib]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608087#uzansertib-proper-disposal-procedures]

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